

Physicochemical Properties of n-Heneicosane

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Compound Focus: Heneicosane

CAS No.: 629-94-7

Cat. No.: S601703

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The table below summarizes the key identified properties of n-**Heneicosane** (CAS 629-94-7) from the search results.

Property	Value	Reference
CAS Registry Number	629-94-7	[1] [2]
Molecular Formula	C ₂₁ H ₄₄	[1] [3] [2]
Molecular Weight	296.57 g·mol ⁻¹	[1] [2]
Melting Point	39 - 41 °C (lit.)	[1] [4]
Boiling Point	356.1 °C (at 760 mm Hg); 100 °C (at 2 mm Hg, lit.)	[3] [1]
Density	0.792 g/cm ³	[1] [4]
Flash Point	> 230 °F (approx. > 110 °C)	[1] [4]
Solubility (Qualitative)	Soluble in chloroform and hexane ; insoluble in water.	[1] [4]
Form	White, waxy solid; crystalline chunks, crystals, or flakes.	[1] [4] [3]
Log P (Estimated)	10.65 to 11.4	[3] [1]

Experimental Context and Protocols

While quantitative solubility data is not available, the search results provide context for its use in experiments.

- **General Solubility Information:** The primary source states the solubility of n-**Heneicosane** directly in **chloroform** and **hexane**, confirming these as standard solvents for handling this compound in a laboratory setting [1] [4].
- **Use in GC-MS Analysis:** In scientific research, n-**Heneicosane** and similar alkanes are often handled in organic solvents. One study detailed a protocol where a crude oil extract from a plant was analyzed via **Gas Chromatography-Mass Spectrometry (GC-MS)** [5]. Although this study focused on a complex mixture, it illustrates a standard methodology:
 - **Extraction:** The plant material was extracted with **n-hexane** to obtain a crude oil fraction.
 - **Analysis:** The chemical composition of this oil was then determined using GC-MS, a technique that requires the sample to be dissolved in a suitable volatile solvent [5]. This underscores the application of hexane in dissolving and analyzing non-polar compounds.

Experimental Workflow for Solubility and Analysis

Based on the gathered information and standard laboratory practices, the following diagram outlines a potential workflow for handling and analyzing n-**Heneicosane**.

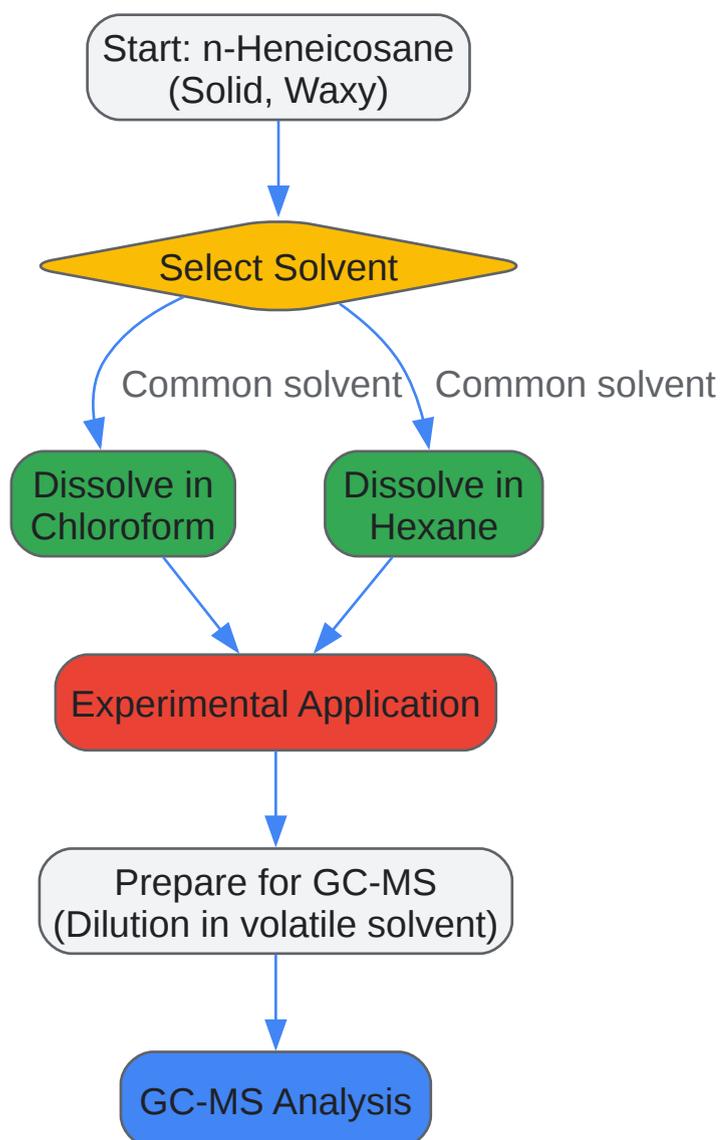


Figure: Proposed workflow for handling n-Heneicosane.

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The provided DOT script generates a flowchart for handling n-**Heneicosane**. It starts with the solid compound, branches based on solvent choice (chloroform or hexane), and proceeds through preparation and analysis stages.

Research Implications

The high estimated log P value confirms that n-**Heneicosane** is an extremely **hydrophobic molecule** [6]. Its presence in essential oils and use as a **pheromone** in certain insect species highlight its biological relevance

[3] [6]. This, combined with its solubility profile, makes it a compound of interest in fields like natural product chemistry and insect behavior control.

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